HPLC method development for 4-Hydroxy-N-propylbenzene-1-sulfonamide analysis

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Compound of Interest

Compound Name:	*4-Hydroxy-N-propylbenzene-1-sulfonamide*
CAS No.:	*30989-01-6*
Cat. No.:	*B3123587*

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An Application Note and Protocol for the Analysis of **4-Hydroxy-N-propylbenzene-1-sulfonamide** by High-Performance Liquid Chromatography

Abstract

This document details the development and validation of a precise, accurate, and robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **4-Hydroxy-N-propylbenzene-1-sulfonamide**. The method utilizes a C18 stationary phase with a gradient elution of an acidic phosphate buffer and acetonitrile, coupled with UV detection. The rationale for the selection of chromatographic parameters is discussed, emphasizing the physicochemical properties of the analyte. The method was rigorously validated according to the International Council for Harmonisation (ICH) guidelines, demonstrating excellent linearity, accuracy, precision, and specificity. This application note provides a complete protocol suitable for quality control, stability testing, and research applications involving **4-Hydroxy-N-propylbenzene-1-sulfonamide**.

Introduction and Chromatographic Considerations

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4-Hydroxy-N-propylbenzene-1-sulfonamide is an aromatic sulfonamide compound. The accurate quantification of this analyte is crucial for pharmaceutical research and development, including drug purity assessment and formulation analysis. High-Performance Liquid Chromatography (HPLC) is a powerful technique for this purpose, offering high resolution and sensitivity.[1] The development of an effective HPLC method is fundamentally guided by the analyte's physicochemical properties.

Analyte Structure and Properties:

The structure of **4-Hydroxy-N-propylbenzene-1-sulfonamide** features a moderately non-polar propylbenzenesulfonamide backbone and two key ionizable groups: a phenolic hydroxyl group (-OH) and a sulfonamide group (-SO_2NH-).

- Structure:

  (Image Source: PubChem CID 21127856)

- Physicochemical Data:

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Property	Value	Rationale for HPLC Method Development
Molecular Formula	$C_9H_{13}NO_3S$	Used for calculating molarity and concentration.
Molecular Weight	215.27 g/mol [2]	Essential for standard preparation.
Predicted XlogP	1.4[2]	Indicates moderate lipophilicity, making it an ideal candidate for reversed-phase (RP) chromatography on a C18 or C8 column.[3]
Ionizable Groups	Phenolic -OH (weakly acidic, pKa ~10), Sulfonamide -NH- (weakly acidic, pKa ~10)[4][5]	To ensure consistent retention and symmetrical peak shape, ionization of these groups must be suppressed by maintaining a mobile phase pH well below their pKa values (e.g., pH 2.5-4.0).

Based on these properties, a reversed-phase HPLC method was selected as the most logical approach. This technique separates molecules based on their hydrophobicity, using a non-polar stationary phase (the column) and a polar mobile phase.

HPLC Method Development Strategy

The goal of method development is to achieve a reliable separation with good resolution, symmetrical peak shape, and a practical run time. The process is a systematic optimization of several key parameters.

Column and Mobile Phase Selection

- Stationary Phase: A C18 (octadecylsilane) column was chosen as the primary candidate due to the analyte's moderate hydrophobicity (XlogP ~1.4). C18 columns provide excellent retention and selectivity for a wide range of aromatic compounds.[6]

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- Mobile Phase:
  - Aqueous Component: An acidic buffer is required to suppress the ionization of the analyte. A potassium phosphate buffer at pH 3.0 was selected. Phosphate buffers are common in HPLC due to their good buffering capacity and UV transparency.
  - Organic Modifier: Acetonitrile (ACN) was chosen over methanol as it typically provides better peak shapes for aromatic compounds, has a lower viscosity (leading to lower backpressure), and lower UV cutoff.
  - Elution Mode: A gradient elution was developed, starting with a lower concentration of ACN and increasing it over time. This approach ensures that the analyte is eluted as a sharp, well-defined peak while also cleaning the column of any more strongly retained impurities, leading to robust and reproducible results.

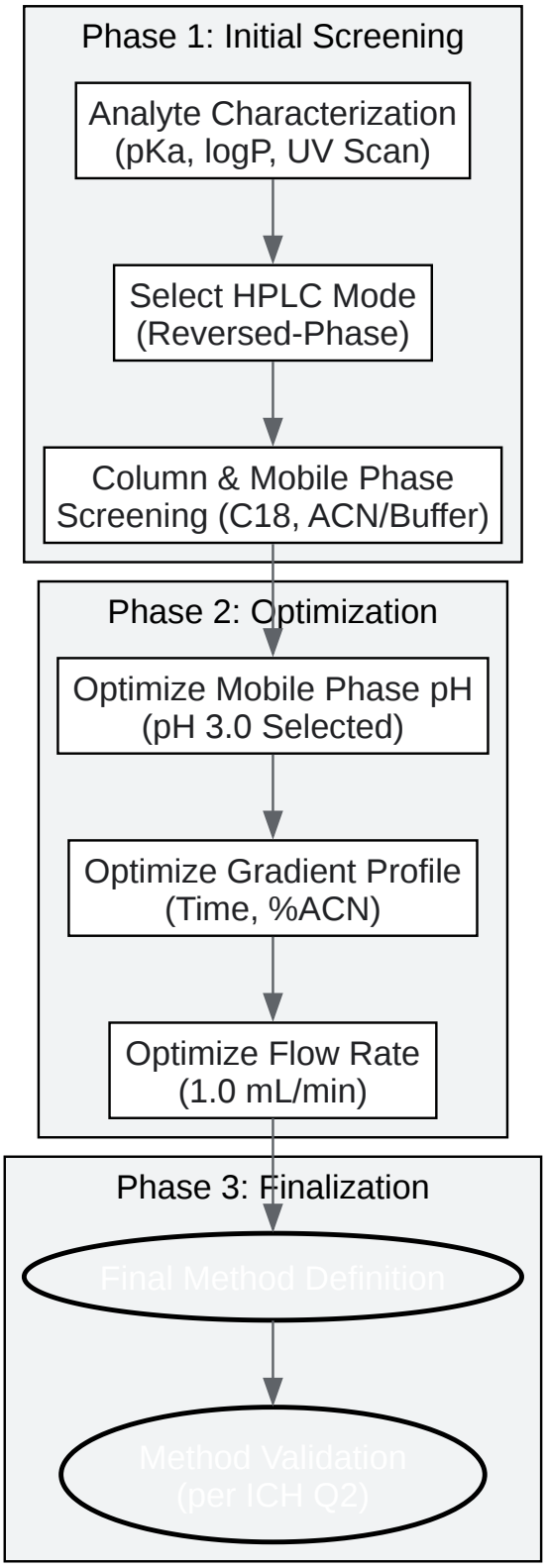
Detection Wavelength (λmax)

To determine the optimal wavelength for detection, a solution of **4-Hydroxy-N-propylbenzene-1-sulfonamide** was scanned across a UV range (200-400 nm) using a diode-array detector (DAD). The maximum absorbance (λmax) was observed at approximately 265 nm, a characteristic wavelength for substituted benzene rings. This wavelength was selected to ensure maximum sensitivity. Similar sulfonamides are also detected in this range.[3][7]

Optimization Workflow

The development process follows a logical sequence of screening and optimization to arrive at the final, robust method.

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Caption: HPLC Method Development and Validation Workflow.

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Detailed Protocol: Final Optimized Method

This section provides the step-by-step procedure for the analysis of **4-Hydroxy-N-propylbenzene-1-sulfonamide**.

Equipment and Reagents

- HPLC system with gradient pump, autosampler, column oven, and UV or DAD detector.
- Chromatographic data system (CDS).
- Analytical balance, sonicator, pH meter.
- Acetonitrile (HPLC grade).
- Potassium dihydrogen phosphate (KH_2PO_4, analytical grade).
- Phosphoric acid (H_3PO_4, analytical grade).
- Water (HPLC grade or Milli-Q).
- **4-Hydroxy-N-propylbenzene-1-sulfonamide** reference standard.

Chromatographic Conditions

All quantitative data is summarized in the table below for clarity.

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Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	20 mM KH_2PO_4 in water, pH adjusted to 3.0 with H_3PO_4
Mobile Phase B	Acetonitrile (ACN)
Gradient Program	0-2 min: 20% B; 2-10 min: 20% to 80% B; 10-12 min: 80% B; 12.1-15 min: 20% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	265 nm
Injection Volume	10 µL
Run Time	15 minutes
Diluent	Mobile Phase A / Acetonitrile (80:20, v/v)

Preparation of Solutions

- Mobile Phase A (20 mM KH_2PO_4, pH 3.0): Dissolve 2.72 g of KH_2PO_4 in 1 L of HPLC grade water. Adjust the pH to 3.0 ± 0.05 using phosphoric acid. Filter through a 0.45 µm membrane filter and degas.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 5, 20, 50, 100, 200 µg/mL) by serial dilution of the stock solution with the diluent.

Analytical Procedure

- Set up the HPLC system according to the conditions in the table above.

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- Equilibrate the column with the initial mobile phase composition for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (diluent) to ensure no interfering peaks are present.
- Perform a system suitability test by injecting a mid-range standard solution (e.g., 50 µg/mL) five times.
- Inject the series of working standard solutions to construct a calibration curve.
- Inject the sample solutions for analysis.

Method Validation

The optimized method was validated according to ICH Q2(R2) guidelines to ensure its suitability for the intended purpose.[8][9]

System Suitability

System suitability testing is an integral part of any analytical procedure, ensuring the chromatographic system is adequate for the analysis.[10]

Parameter	Acceptance Criteria	Observed Result
Tailing Factor (T)	T ≤ 1.5	1.12
Theoretical Plates (N)	N > 2000	8500
%RSD of Peak Area (n=5)	≤ 2.0%	0.45%
%RSD of Retention Time (n=5)	≤ 1.0%	0.15%

The results confirm the system's suitability for this analysis.

Specificity

Specificity was demonstrated by injecting a blank (diluent) and a placebo (a mixture of all potential formulation excipients without the active ingredient). No interfering peaks were

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observed at the retention time of **4-Hydroxy-N-propylbenzene-1-sulfonamide**, confirming the method's ability to unequivocally assess the analyte.

Linearity

The linearity of the method was evaluated over a concentration range of 5-200 µg/mL.

Parameter	Result
Concentration Range	5 - 200 µg/mL
Correlation Coefficient (r^2)	0.9998
Regression Equation	y = 45872x + 1250

The high correlation coefficient ($r^2 > 0.999$) indicates a strong linear relationship between concentration and peak area.[10]

Accuracy (Recovery)

Accuracy was determined by spiking a placebo with the analyte at three concentration levels (80%, 100%, and 120% of a target concentration of 100 µg/mL).

Spiked Level	% Recovery (Mean ± SD, n=3)	Acceptance Criteria
80% (80 µg/mL)	99.5% ± 0.8%	98.0 - 102.0%
100% (100 µg/mL)	100.8% ± 0.5%	98.0 - 102.0%
120% (120 µg/mL)	101.2% ± 0.7%	98.0 - 102.0%

The excellent recovery values demonstrate the method's accuracy.[10]

Precision

Precision was evaluated at two levels: repeatability (intra-day) and intermediate precision (inter-day).

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Precision Level	%RSD (n=6)	Acceptance Criteria
Repeatability	0.65%	≤ 2.0%
Intermediate Precision	1.10%	≤ 2.0%

The low relative standard deviation (%RSD) values confirm that the method is highly precise.[8]

Limits of Detection (LOD) and Quantitation (LOQ)

LOD and LOQ were calculated based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantitation (LOQ)	1.5 µg/mL

The method is sensitive enough for the determination of trace amounts and impurities.

Robustness

The robustness of the method was assessed by introducing small, deliberate variations in key parameters. The system suitability parameters remained within acceptance criteria for all variations.

- Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min)
- Column Temperature: ± 2 °C (28 °C and 32 °C)
- Mobile Phase pH: ± 0.1 (pH 2.9 and 3.1)

The method is demonstrated to be robust under minor variations in operating conditions.

Conclusion

A simple, specific, accurate, and precise RP-HPLC method has been successfully developed and validated for the quantitative analysis of **4-Hydroxy-N-propylbenzene-1-sulfonamide**.

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The method development was logically guided by the analyte's physicochemical properties, and the subsequent validation according to ICH guidelines confirms its reliability. This protocol is well-suited for routine quality control and research applications in the pharmaceutical industry.

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